

# A Comprehensive Technical Guide to the Safe Handling of Boc-Cys(Npys)-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Boc-Cys(Npys)-OH

Cat. No.: B558590

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This guide provides an in-depth overview of the safety data and handling precautions for N $\alpha$ -Boc-S-(3-nitro-2-pyridylthio)-L-cysteine, commonly known as **Boc-Cys(Npys)-OH**. The information presented is intended to support laboratory safety and ensure the proper use of this reagent in research and development settings, particularly in the field of peptide synthesis.

## Chemical and Physical Properties

**Boc-Cys(Npys)-OH** is a cysteine derivative utilized in peptide synthesis.<sup>[1][2]</sup> Its key function is to introduce a protected cysteine residue that can be selectively deprotected for disulfide bond formation. The following table summarizes its main physical and chemical properties.

Property	Value
Synonyms	N $\alpha$ -Boc-S-(3-nitro-2-pyridylthio)-L-cysteine, Boc-L-Cys(NPys)-OH, BCNP
CAS Number	76880-29-0[1][3][4]
Molecular Formula	C <sub>13</sub> H <sub>17</sub> N <sub>3</sub> O <sub>6</sub> S <sub>2</sub> [4][5]
Molecular Weight	375.42 g/mol [4][5]
Appearance	Solid
Melting Point	~160 °C (decomposes)[6]
Boiling Point	553.9 $\pm$ 50.0 °C at 760 mmHg
Density	1.4 $\pm$ 0.1 g/cm <sup>3</sup>
Optical Activity	[ $\alpha$ ] <sub>20/D</sub> -94 $\pm$ 5°, c = 1% in methanol[6]

## Safety and Hazard Information

While comprehensive toxicological data for **Boc-Cys(Npys)-OH** is not fully detailed in publicly available safety data sheets, the available information indicates the need for careful handling. The compound is classified with a Water Hazard Class (WGK) of 3, signifying it is severely hazardous to water.[6]

Hazard Information	Details
GHS Hazard Statements	Not explicitly provided in available public data. Standard precautions for handling laboratory chemicals should be followed.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.
Storage Class	13 - Non-Combustible Solids[6]
Water Hazard Class (WGK)	3 - Severely hazardous to water[6]

## Handling and Storage Precautions

Proper handling and storage are crucial to maintain the integrity of **Boc-Cys(Npys)-OH** and to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE): The following personal protective equipment is recommended when handling **Boc-Cys(Npys)-OH**:[6]

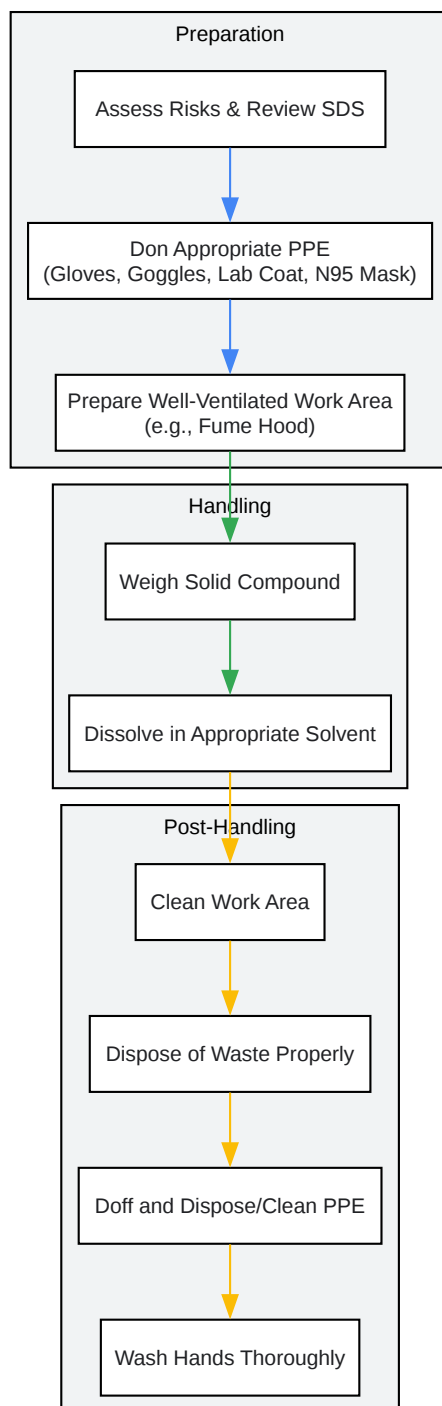
- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Respiratory Protection: A NIOSH-approved N95 dust mask or higher-level respirator should be used when handling the powder form to avoid inhalation.
- Skin and Body Protection: A laboratory coat should be worn.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is 4°C, under a nitrogen atmosphere.[5]

The following diagram illustrates the general workflow for the safe handling of **Boc-Cys(Npys)-OH** in a laboratory setting.

Safe Handling Workflow for Boc-Cys(Npys)-OH



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Caption: General workflow for the safe handling of **Boc-Cys(Npys)-OH**.

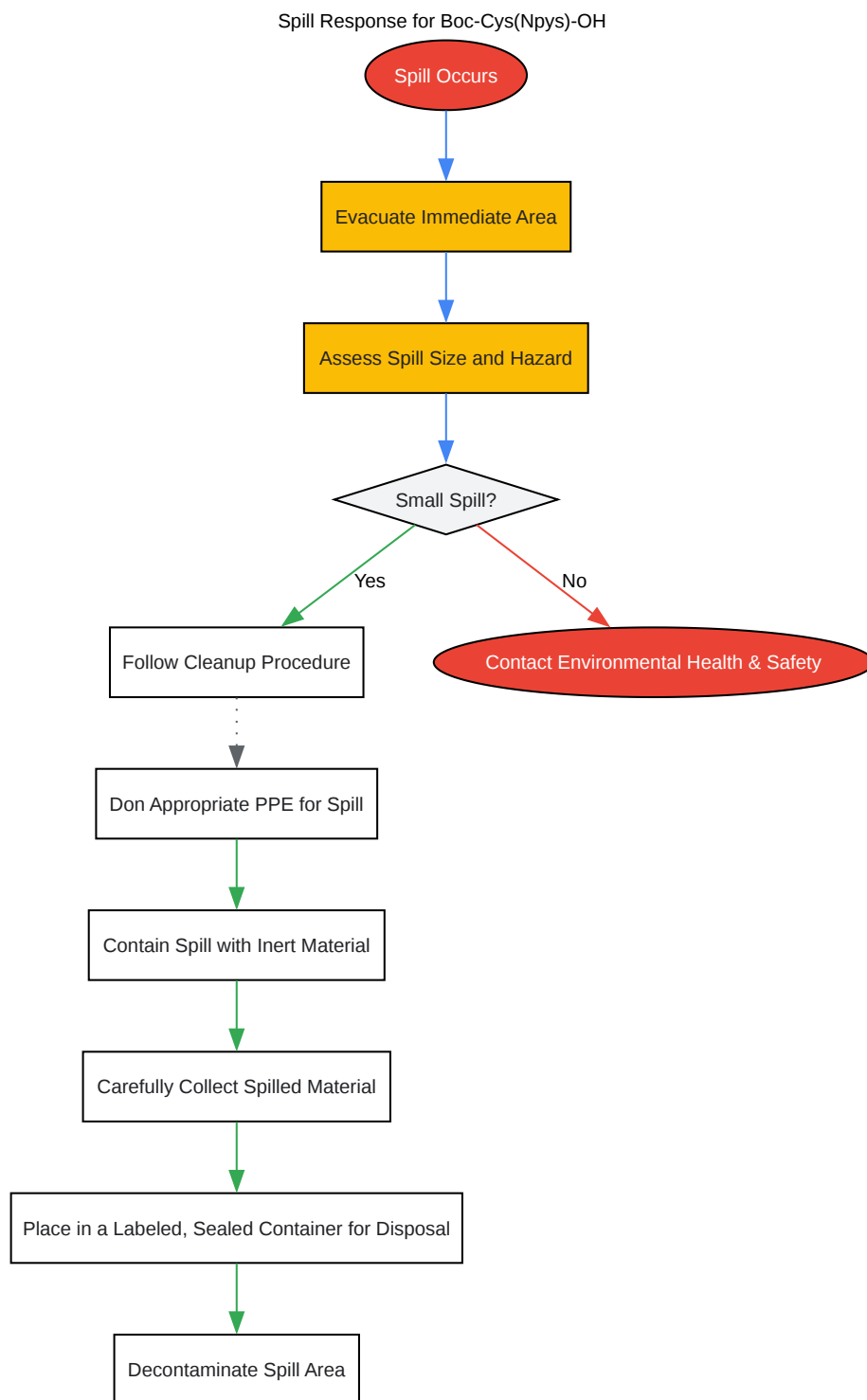
## Emergency Procedures

In the event of an emergency, follow these procedures.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.

### Spill Response:

In the case of a spill, the following procedure should be followed.



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Caption: Decision and action workflow for a **Boc-Cys(Npys)-OH** spill.

## Experimental Protocols

**Boc-Cys(Npys)-OH** is frequently used in solid-phase peptide synthesis (SPPS). The following is a general protocol for its use in coupling to a resin-bound peptide.

Materials:

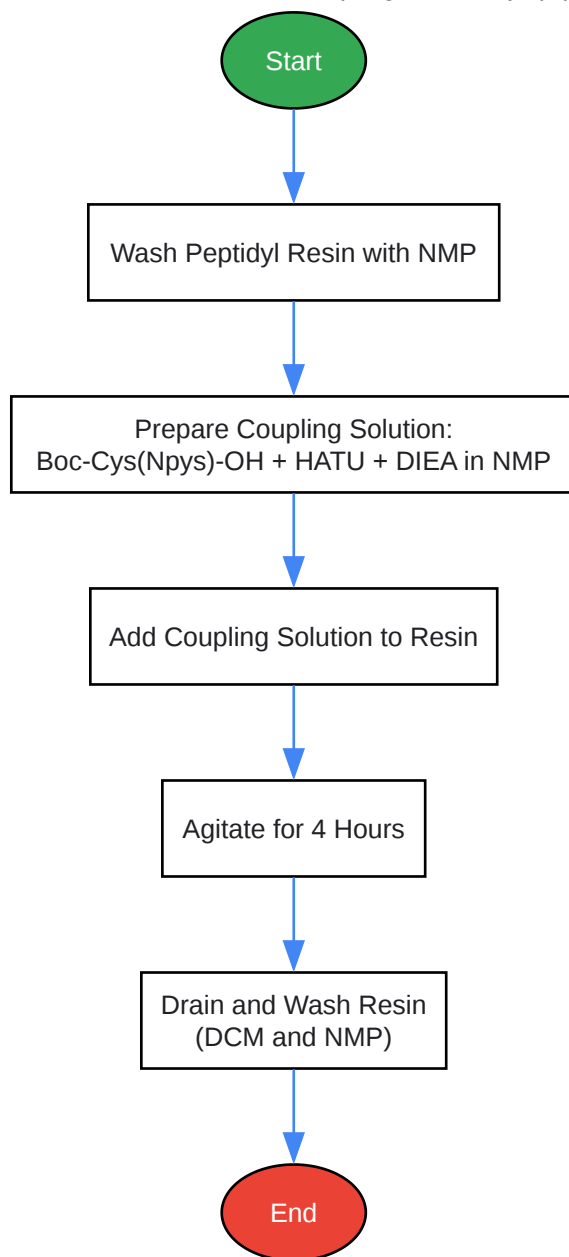
- Peptidyl resin
- **Boc-Cys(Npys)-OH**
- Coupling agent (e.g., HATU)
- Base (e.g., DIEA)
- Solvent (e.g., NMP)
- Washing solvents (e.g., DCM, NMP)

Procedure:

- Wash the peptidyl resin with NMP.
- Prepare a solution of **Boc-Cys(Npys)-OH**, HATU, and DIEA in NMP.
- Add the coupling solution to the resin.
- Allow the reaction to proceed with agitation for a specified time (e.g., 4 hours).
- Drain the reactor and wash the resin with DCM and NMP to remove excess reagents.

The following diagram illustrates the experimental workflow for the coupling of **Boc-Cys(Npys)-OH** in SPPS.

## Experimental Workflow: SPPS Coupling of Boc-Cys(Npys)-OH



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Caption: Step-by-step workflow for the coupling of **Boc-Cys(Npys)-OH** in SPPS.



Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the SDS provided by the supplier before handling any chemical. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Boc-Cys(Npys)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558590#boc-cys-npys-oh-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b558590#boc-cys-npys-oh-safety-data-sheet-and-handling-precautions)

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